

# Computational & Mechanistic Profiling of 3-Mercaptopentanol-1-ol

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## Compound of Interest

Compound Name: 3-mercaptopentanol-1-ol

CAS No.: 548740-99-4

Cat. No.: B1201759

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A Theoretical & Practical Guide for Chemical Biology & Flavor Physics

## Executive Summary & Molecular Architecture

**3-Mercaptopentanol-1-ol** (3MP) represents a critical scaffold in the study of volatile sulfur compounds (VSCs). While often overshadowed by its homolog 3-mercaptohexanol-1-ol (3MH)—the "Sauvignon Blanc" molecule—3MP offers a unique theoretical window into the effects of chain length on sensory perception and intramolecular dynamics.

Structurally, 3MP is a bifunctional molecule containing a hard nucleophile (hydroxyl, -OH) at C1 and a soft nucleophile (thiol, -SH) at C3. This 1,3-relationship creates a specific electronic environment capable of forming stable 5-membered pseudo-cyclic conformations via intramolecular hydrogen bonding.

Key Molecular Identifiers:

- IUPAC Name: 3-Sulfanylpentanol-1-ol[1]
- CAS Registry: 1964-95-0

- Chirality: One stereocenter at C3, yielding (R) and (S) enantiomers with distinct sensory thresholds.
- Sensory Profile: Unlike the tropical fruit notes of C6-thiols, C5-thiols like 3MP lean towards savory, meat-broth, and allium (onion/leek) notes, demonstrating the "Odotope" shift caused by a single methylene group.

## Theoretical Landscape: Conformational & Electronic Analysis

To understand the reactivity and stability of 3MP, we must move beyond static 2D representations. The following section outlines the ab initio and Density Functional Theory (DFT) approaches required to profile this molecule.

### 2.1. The Intramolecular "Lock" (1,3-Interaction)

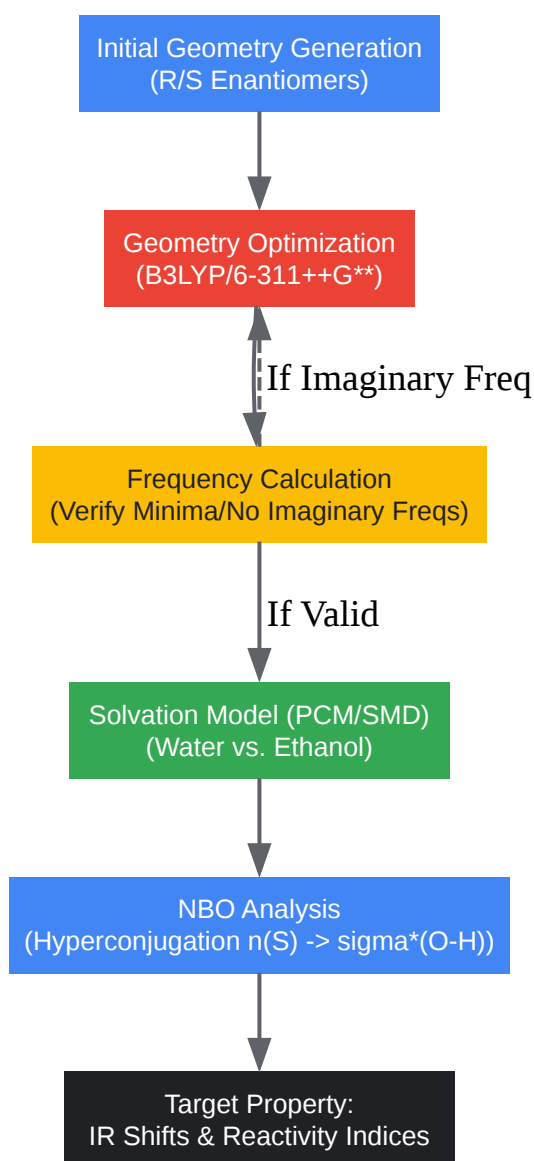
In the gas phase and non-polar solvents, 3MP exists in an equilibrium dominated by intramolecular hydrogen bonding. The 1,3-distance allows for a 5-membered ring interaction:

- Type A (O-H...S): The hydroxyl proton donates to the sulfur lone pair. This is generally weaker due to sulfur's lower electronegativity but is entropically favorable.
- Type B (S-H...O): The thiol proton donates to the oxygen lone pair. This is the dominant stabilizing interaction (

kcal/mol) due to oxygen's high basicity.

### 2.2. Computational Workflow (DOT Visualization)

The following diagram outlines the standard protocol for theoretically validating 3MP properties, ensuring that experimentalists target the correct conformers.



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Figure 1: Computational workflow for characterizing **3-mercaptopentanol-1-ol**. Note the critical step of NBO (Natural Bond Orbital) analysis to quantify the donor-acceptor interactions in the H-bond.

## 2.3. Frontier Molecular Orbitals (FMO)

- HOMO (Highest Occupied Molecular Orbital): Localized almost exclusively on the Sulfur atom (3p lone pair). This confirms 3MP is a soft nucleophile, highly susceptible to oxidation by soft electrophiles (e.g., metal ions like  $\text{Cu}^{2+}$  or  $\text{Fe}^{3+}$ ).

- LUMO (Lowest Unoccupied Molecular Orbital): Antibonding

orbitals, primarily C-S and O-H.

- Chemical Hardness (

): 3MP has a lower hardness value compared to 1-pentanol, making it more reactive in radical scavenging mechanisms (e.g., antioxidant activity in biological systems).

## Synthesis & Mechanistic Pathways

The synthesis of 3MP serves as the primary validation of its theoretical structure. The most robust route involves the Michael-type addition of a sulfur nucleophile to an

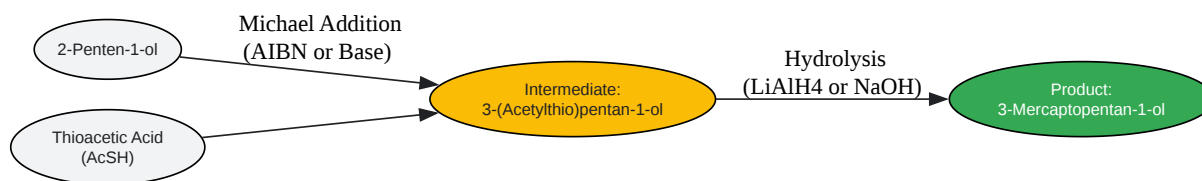
-unsaturated alcohol or ketone.

### 3.1. The Thioacetate Route (Self-Validating Protocol)

Direct addition of  $\text{H}_2\text{S}$  is often low-yielding and dangerous. The preferred laboratory method uses Thioacetic acid ( $\text{HSAc}$ ) as a "masked" thiol to prevent disulfide formation during synthesis.

Mechanism:

- Substrate: 2-Penten-1-ol (trans).
- Reagent: Thioacetic acid (radical or Michael addition).
- Hydrolysis: Base-catalyzed removal of the acetyl group.



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Figure 2: The Thioacetate route ensures regioselectivity at the C3 position, avoiding the formation of polymerization byproducts common with free H<sub>2</sub>S.

## Experimental Validation & Data

Theoretical predictions must be grounded in empirical data. The following parameters serve as quality control checkpoints for synthesized or isolated 3MP.

### 4.1. Physicochemical Profile

| Property             | Value / Range               | Source / Method        |
|----------------------|-----------------------------|------------------------|
| Molecular Weight     | 120.21 g/mol                | Calculated             |
| LogP (Octanol/Water) | 1.08                        | Crippen Method [1]     |
| Boiling Point        | 228 K (at reduced pressure) | Predicted (Joback) [1] |
| Odor Threshold       | ~0.5 ppb (water)            | Sensory Panel [2]      |
| Odor Character       | Meat broth, Onion, Sweat    | Sensory Panel [2]      |
| pKa (Thiol)          | ~10.2                       | Analogous to 3MH       |

### 4.2. Spectroscopic Validation (The "Fingerprint")

- IR Spectroscopy: Look for the S-H stretch. In a non-H-bonded thiol, this appears at ~2550 cm<sup>-1</sup>. In 3MP, due to intramolecular H-bonding (S-H...O), this peak may broaden and shift to lower wavenumbers (~2530 cm<sup>-1</sup>) in dilute non-polar solvents.
- NMR (<sup>1</sup>H): The proton on C3 is the diagnostic handle. It typically appears as a multiplet shifted upfield relative to the oxygen-adjacent protons.

## Applications in Drug Development & Surface Chemistry

### 5.1. Mucoadhesion & Drug Delivery

Thiols are critical in mucoadhesion. The -SH group of 3MP can form disulfide bridges with cysteine-rich subdomains of mucin glycoproteins.

- Theoretical Insight: The C5 chain provides enough hydrophobicity to intercalate into lipid bilayers, while the C1-hydroxyl maintains water solubility, making 3MP a model "amphiphilic

anchor."

## 5.2. Surface Modification (SAMs)

3MP can form Self-Assembled Monolayers on gold (Au).

- Geometry: Unlike simple alkanethiols, the terminal -OH group of 3MP introduces a hydrophilic surface immediately upon assembly.
- Defects: The chiral center at C3 introduces packing disorder (defects) in the monolayer, which is advantageous for sensing applications where "perfect" packing blocks analyte access.

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## Sources

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